

Handling and storage procedures for 3-Bromo-2,6-difluorobenzonitrile

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Compound of Interest

Compound Name: **3-Bromo-2,6-difluorobenzonitrile**

Cat. No.: **B1527084**

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An In-Depth Guide to the Safe Handling and Storage of **3-Bromo-2,6-difluorobenzonitrile**

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Introduction and Scope: This document provides detailed application notes and protocols for the safe handling, storage, and disposal of **3-Bromo-2,6-difluorobenzonitrile** (CAS No. 1250444-23-5). As a halogenated aromatic nitrile, this compound is a versatile intermediate in pharmaceutical and agrochemical synthesis, valued for the reactivity imparted by its bromine, fluorine, and cyano functional groups.^{[1][2]} However, these same properties necessitate stringent safety protocols to mitigate risks to laboratory personnel.

This guide is intended for researchers, scientists, and drug development professionals. The procedures outlined herein are grounded in established safety principles and are designed to be self-validating by explaining the scientific rationale behind each recommendation. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

Compound Identification and Physicochemical Properties

Proper identification is the cornerstone of chemical safety. Before any handling, verify the material's identity using the information below. The following table summarizes the key physicochemical properties of **3-Bromo-2,6-difluorobenzonitrile**.

Property	Value	Source(s)
Chemical Name	3-Bromo-2,6-difluorobenzonitrile	[3]
CAS Number	1250444-23-5	[3]
Molecular Formula	C ₇ H ₂ BrF ₂ N	[4][5]
Molecular Weight	218.00 g/mol	[4]
Appearance	White to light yellow or off-white solid	[3][6]
Storage Temperature	Recommended 2-8°C	[5]

Hazard Assessment and GHS Classification

3-Bromo-2,6-difluorobenzonitrile and its isomers are classified as hazardous substances.[4][6] Understanding these hazards is paramount to implementing effective safety measures.

GHS Hazard Statements:

- H301/H302: Toxic or Harmful if swallowed.[6]
- H312: Harmful in contact with skin.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[4]

Expertise & Trustworthiness Statement (E-E-A-T): The protocols in this guide are synthesized from authoritative Safety Data Sheets (SDS) and established laboratory safety practices for handling halogenated and nitrile-containing compounds.[7][8] The causality behind each step is explained to instill a deep understanding of risk management. For example, the requirement to handle this solid within a chemical fume hood is not merely procedural; it is a critical control to

mitigate the identified inhalation hazard (H332, H335) by containing potentially harmful dust and aerosols.[6][8]

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is mandatory to prevent dermal, ocular, and respiratory exposure.[8]

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	<p>Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over goggles when there is a significant risk of splashes.[7][9]</p>	<p>Protects against accidental splashes and airborne particles, preventing serious eye irritation (H319).[4]</p>
Hand Protection	<p>Wear disposable nitrile gloves (minimum 5-mil thickness).[10] Nitrile offers good resistance to a wide range of chemicals and is a suitable alternative for those with latex allergies.[11] [12] Immediately discard gloves after contamination.[10]</p>	<p>Provides a barrier against dermal contact, which can cause irritation and systemic toxicity (H312, H315).[4] Thin nitrile gloves offer splash protection; they are not intended for prolonged immersion. Contaminated gloves must be removed carefully to avoid cross-contamination and disposed of immediately.[10]</p>
Body Protection	<p>Wear a flame-resistant laboratory coat, long pants, and closed-toe shoes. An acid-resistant apron provides an additional layer of protection.[6][8]</p>	<p>Prevents accidental skin contact on arms and legs. Laboratory coats should be laundered professionally and not taken home.</p>
Respiratory Protection	<p>All handling of the solid compound or its solutions must be conducted in a certified chemical fume hood.[6][9] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with organic vapor/acid gas</p>	<p>Mitigates the risk of inhaling dust or vapors, which can cause respiratory irritation and systemic harm (H332, H335).[4] A fume hood is the primary engineering control for protecting respiratory safety.[14]</p>

cartridges and a P95 particulate filter is required.[13]

Experimental Protocols: From Storage to Use

These step-by-step protocols are designed to minimize exposure and prevent contamination.

Receiving and Initial Storage Protocol

- Inspect: Upon receipt, visually inspect the container for any signs of damage or leakage. Wear appropriate PPE during inspection.
- Label: Verify that the manufacturer's label is intact and legible. Affix a date of receipt to the container.[15]
- Segregate: Immediately transfer the container to its designated, secure storage location. Do not store alphabetically without first segregating by hazard class.[15]
- Documentation: Review the substance-specific Safety Data Sheet (SDS) before first use.[14]

Weighing and Aliquoting Protocol (Solid Compound)

Causality: This procedure is performed entirely within a chemical fume hood to contain airborne particles, a primary inhalation risk.[8] Using disposable equipment and decontaminating surfaces prevents cross-contamination and unintentional exposure.[8]

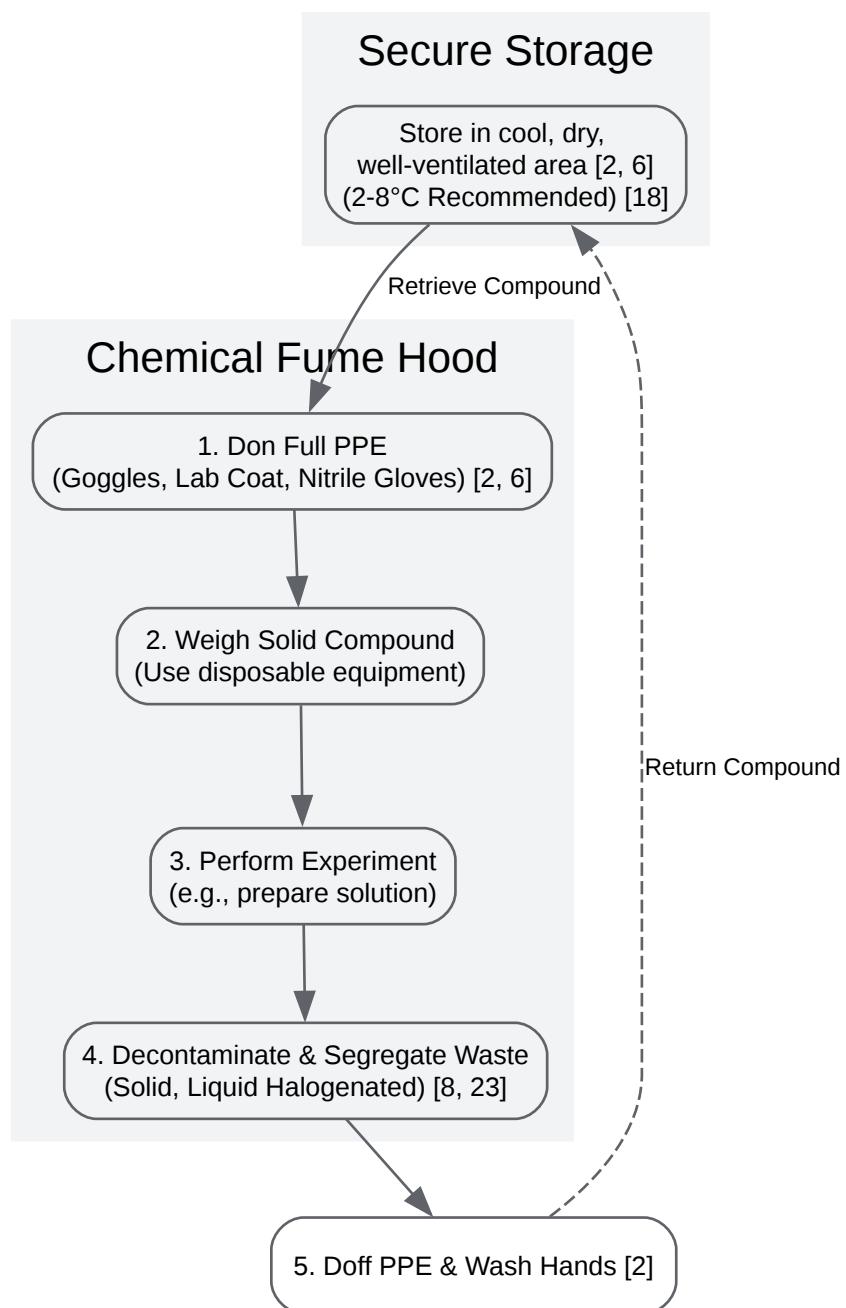
- Prepare Workspace: Ensure the chemical fume hood is operational. Cover the work surface with disposable plastic-backed absorbent paper.[8]
- Gather Equipment: Place an analytical balance, spatulas, weighing paper/boats, and pre-labeled receiving vials inside the fume hood.
- Don PPE: Wear all PPE as specified in Section 3.0.
- Transfer Compound: Allow the container to equilibrate to room temperature before opening to prevent moisture condensation. Carefully transfer the required amount of the solid from the main container to a weighing boat.

- Seal and Store: Tightly seal the primary container and return it to its designated storage location.
- Cleanup: Carefully fold the used weighing paper and any contaminated bench paper and place it in a designated solid hazardous waste container. Decontaminate the spatula and balance with an appropriate solvent (e.g., ethanol), collecting the rinsate as halogenated liquid waste.^[7]
- Doff PPE: Remove gloves and dispose of them in the hazardous waste stream. Wash hands thoroughly with soap and water.

Standard Handling and Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **3-Bromo-2,6-difluorobenzonitrile**.

Standard Handling Workflow



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Caption: Workflow for handling **3-Bromo-2,6-difluorobenzonitrile**.

Storage and Stability

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous reactions.

- Storage Conditions: Store in a cool, dry, and well-ventilated place, away from direct sunlight and heat sources.[6][9] A recommended storage temperature is between 2-8°C.[5] The storage area should be secure and accessible only to authorized personnel.
- Container Integrity: Keep the container tightly closed to prevent moisture absorption and contamination. Ensure containers are in good condition, with no cracks or leaks.[15]
- Incompatible Materials: Segregate **3-Bromo-2,6-difluorobenzonitrile** from the following materials to prevent hazardous reactions:[6][16][17]
 - Strong oxidizing agents
 - Strong acids
 - Strong bases
- Chemical Stability: The compound is stable under recommended storage conditions.[6] However, thermal decomposition, such as in a fire, can release toxic and corrosive gases including nitrogen oxides (NOx), carbon oxides, hydrogen bromide (HBr), and hydrogen fluoride (HF).[6]

Emergency Procedures: Spills and Exposures

Immediate and correct response to an emergency is critical.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention if irritation persists or if a large area is exposed.[6][9]

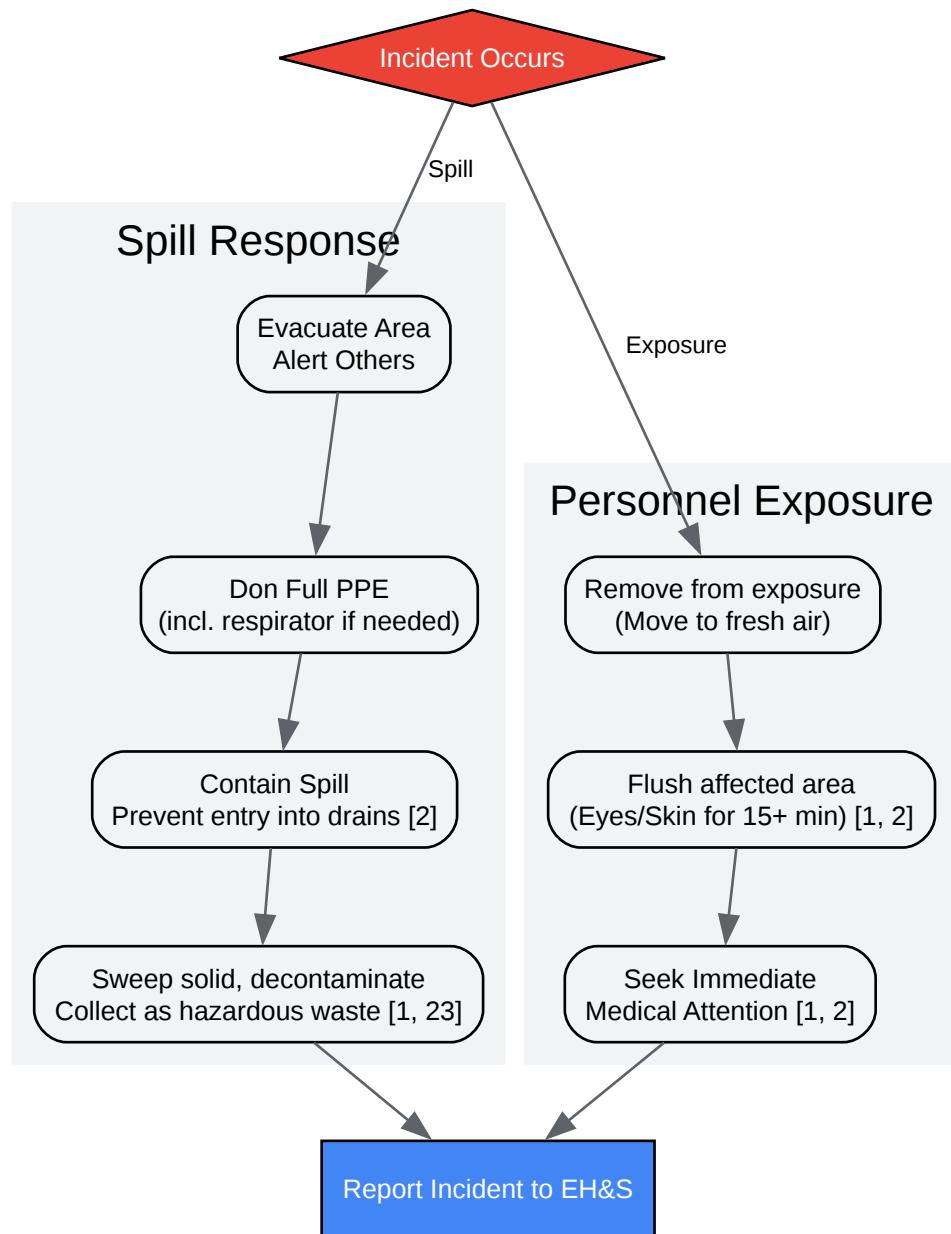
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

Spill Response Protocol

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, but do not direct fans at the spill.
- Control: Prevent the spill from spreading or entering drains.
- Cleanup (Small Spill): For small spills of the solid, wear full PPE. Gently sweep or scoop the material into a labeled, sealable hazardous waste container. Avoid creating dust.[9]
- Decontaminate: Clean the spill area with a suitable solvent, collecting all cleanup materials and rinsate as halogenated hazardous waste.[18]
- Report: Report the incident to your institution's Environmental Health & Safety (EH&S) department.

Emergency Response Workflow Visualization

Emergency Response Workflow



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Caption: Emergency response plan for spills and personnel exposure.

Waste Disposal

All waste containing **3-Bromo-2,6-difluorobenzonitrile** must be treated as hazardous waste.

- Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[7][18]
- Labeling: Use designated, clearly labeled waste containers. The label must include the words "Hazardous Waste" and the full chemical name(s) of the contents.[7]
- Containers: Ensure waste containers are compatible with the chemical, kept tightly sealed when not in use, and stored in a designated satellite accumulation area with secondary containment.[18]
- Disposal: Follow all local, state, and federal regulations for hazardous waste disposal. Arrange for pickup through your institution's EH&S department. Do not dispose of this chemical down the drain.[18]

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